

In-Depth Technical Guide to the Synthesis and Applications of 4-sec-Butylaniline

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Compound of Interest

Compound Name: 4-sec-Butylaniline

Cat. No.: B1345595

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Introduction

4-sec-Butylaniline, a substituted aniline of significant interest in organic synthesis, serves as a versatile building block in the creation of a diverse array of chemical compounds. Its unique structural features, characterized by a sec-butyl group attached to the aniline ring, impart specific physicochemical properties that are leveraged in the development of pharmaceuticals, advanced materials, and other specialty chemicals. This technical guide provides a comprehensive review of the synthesis and applications of **4-sec-butylaniline**, with a focus on detailed experimental protocols, quantitative data, and the logical pathways from its synthesis to its end-use applications.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **4-sec-butylaniline** is fundamental to its application in various synthetic procedures. The following table summarizes its key physicochemical data.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ N	[1][2]
Molecular Weight	149.23 g/mol	[1][2]
CAS Number	30273-11-1	[1][2]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	244-245 °C at 727 mmHg	[4]
Melting Point	15-16 °C	[5]
Density	0.977 g/mL at 25 °C	[4]
Refractive Index (n ²⁰ /D)	1.537	[4]
Purity (Commercial)	>98.0% (GC)	[3]

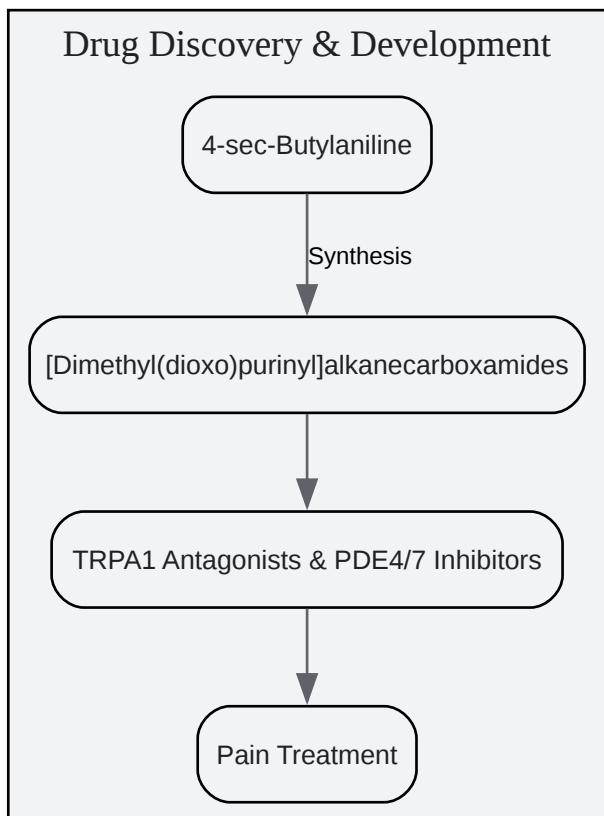
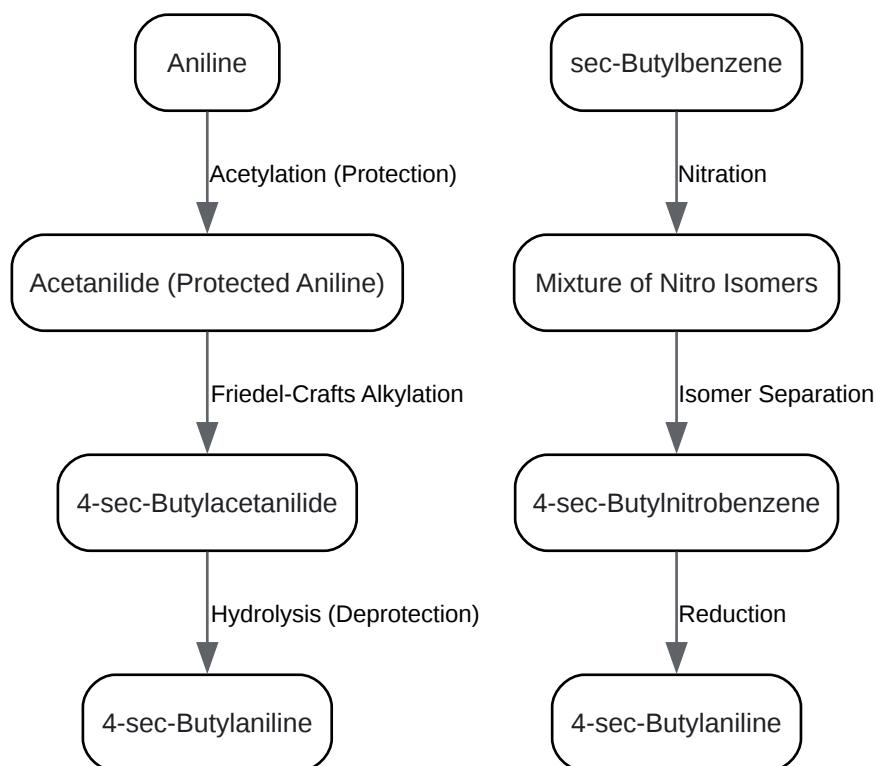
Synthesis of 4-sec-Butylaniline

The synthesis of **4-sec-butylaniline** can be achieved through several strategic routes. The two most common and industrially relevant methods are the alkylation of aniline and the reduction of a corresponding nitro compound.

Synthesis via Friedel-Crafts Alkylation of Acetanilide followed by Hydrolysis

Direct Friedel-Crafts alkylation of aniline is generally unsuccessful as the lone pair of electrons on the nitrogen atom coordinates with the Lewis acid catalyst, deactivating the ring for electrophilic substitution. To circumvent this, a protection-alkylation-deprotection strategy is employed.

Logical Workflow for Synthesis via Alkylation:



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